

Technical Guide: Solubility Profile of Spirambrene

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Compound of Interest

Compound Name: Spirambrene

Cat. No.: B16213631

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Introduction to Spirambrene

Spirambrene is a synthetic fragrance ingredient prized for its complex woody and ambery scent profile. Chemically, it is identified as 2',2',3,7,7-Pentamethylspiro[bicyclo[4.1.0]heptane-2,5'-[1][2]dioxane] (as diastereoisomers). With a molecular formula of $C_{15}H_{26}O_2$ and a molecular weight of approximately 238.37 g/mol, its structural characteristics contribute significantly to its physicochemical properties, including its solubility in various media.^{[1][2][3][4]} While primarily utilized in the fragrance and cosmetics industries, understanding its solubility is crucial for formulation development, quality control, and exploring potential applications in other fields, such as pharmaceutical development.^{[3][5]} This guide provides a summary of the available solubility data for **Spirambrene** and outlines a standard methodology for its experimental determination.

Solubility Data of Spirambrene

The solubility of a compound is a fundamental property that dictates its behavior in different solvent systems. The available data on **Spirambrene**'s solubility is summarized below. It is important to note that while general solubility in organic solvents is indicated, specific

quantitative data across a broad spectrum of these solvents is not widely available in published literature.

Solvent	Formula	Type	Temperature (°C)	Solubility
Water	H ₂ O	Inorganic	20	50 mg/L (Insoluble)[6][7]
Alcohol/Ethanol	C ₂ H ₅ OH	Organic (Polar Protic)	Not Specified	Soluble[6][7][8]
Various Organics	-	Organic	Not Specified	Soluble[1]

Experimental Protocol for Solubility Determination: The Shake-Flask Method

The most common and officially recognized method for determining the solubility of a substance is the shake-flask method, as described in OECD Guideline 105.[1][9] This method is suitable for substances with solubilities above 10⁻² g/L.[1] The protocol is designed to achieve a saturated solution at a constant temperature, from which the concentration of the dissolved substance can be accurately measured.

Principle

An excess amount of the test substance (**Spirambrene**) is added to a known volume of the solvent of interest. The mixture is then agitated at a controlled temperature for a sufficient period to allow for the establishment of dissolution equilibrium. After equilibration, the undissolved solid is separated from the saturated solution, and the concentration of **Spirambrene** in the clear liquid phase is determined using a suitable analytical technique.

Materials and Equipment

- Test Substance: **Spirambrene** (of known purity)
- Solvents: High-purity water, ethanol, and other relevant organic solvents.
- Glass Vessels: Flasks or centrifuge tubes with airtight stoppers.

- Thermostatic Shaker or Water Bath: Capable of maintaining a constant temperature (e.g., 20 $\pm$ 0.5 °C).
- Centrifuge: For separating the solid and liquid phases.
- Analytical Instrumentation: High-Performance Liquid Chromatography (HPLC), Gas Chromatography (GC), or UV-Vis Spectrophotometer for concentration analysis.
- Standard Laboratory Glassware and Pipettes.

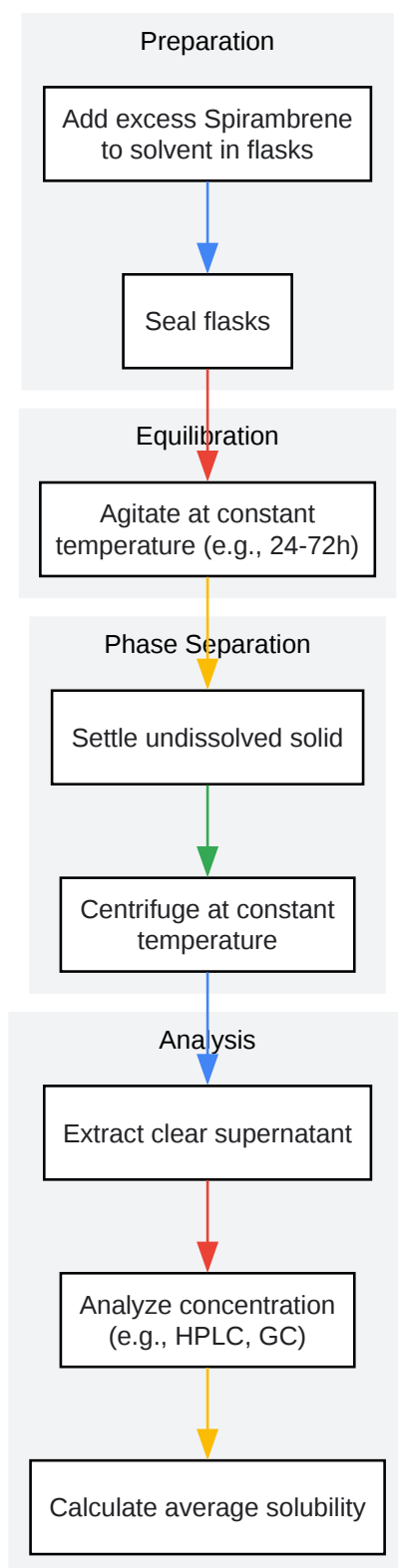
Procedure

- Preliminary Test: A preliminary test is conducted to estimate the approximate solubility of **Spirambrene** in the chosen solvent. This helps in determining the appropriate amount of substance and solvent to use in the main test and the time required to reach equilibrium.
- Sample Preparation: An amount of **Spirambrene** that is in excess of its estimated solubility is weighed and added to each of at least three separate flasks. A precise volume of the solvent is then added to each flask.
- Equilibration: The flasks are sealed and placed in the thermostatic shaker. They are agitated at a constant temperature for a predetermined period. Typically, equilibration is allowed to proceed for 24 to 72 hours.^[2] To confirm that equilibrium has been reached, samples can be taken at different time points (e.g., 24h, 48h, 72h) until the measured concentration remains constant.
- Phase Separation: After equilibration, the flasks are allowed to stand at the test temperature to allow the undissolved solid to settle. The separation of the solid and liquid phases is then completed by centrifugation at the same constant temperature.
- Sample Analysis: A sample of the clear, saturated supernatant is carefully removed. The concentration of **Spirambrene** in the sample is determined using a validated analytical method (e.g., HPLC with a calibration curve).
- Data Reporting: The solubility is reported as the average concentration from the replicate flasks, typically in units of g/L or mg/mL, along with the standard deviation and the test temperature.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical steps of the shake-flask method for determining the solubility of **Spirambrene**.



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Caption: Workflow of the Shake-Flask Method for Solubility Determination.

Spirambrene and Biological Pathways

Current scientific literature and technical data sheets primarily focus on the application of **Spirambrene** as a fragrance ingredient.[1][2][3][5] There is no available information to suggest its involvement in specific biological signaling pathways or its development as a therapeutic agent targeting such pathways. Therefore, a diagrammatic representation of its interaction with signaling cascades cannot be provided at this time. Research into the biological activity of fragrance molecules is an evolving area, and future studies may elucidate such interactions.

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